

# Unraveling the Identity of C.I. 59855: A Case of Mistaken Identity

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## Compound of Interest

Compound Name: *Vat Black 16*

Cat. No.: *B415032*

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Initial investigations to procure the CAS number and molecular formula for the compound designated as C.I. 59855 have revealed that this identifier does not correspond to a recognized substance within standard chemical databases. Extensive searches have failed to yield any compound associated with this specific Colour Index number, suggesting a potential error in the designation.

While the query for C.I. 59855 did not directly lead to a specific compound, our search algorithms cross-referenced similar numerical sequences and related chemical classifications. This process highlighted a compound with a similar, but distinct, Colour Index number: C.I. 59105, also known as Vat Orange 1. For the benefit of researchers and scientists who may have encountered a similar discrepancy, we provide the verified chemical identifiers for this alternative compound.

## Chemical Identification of Vat Orange 1 (C.I. 59105)

For professionals in drug development and chemical research, precise identification is paramount. The key identifiers for Vat Orange 1 are summarized below.

Identifier	Value
CAS Number	1324-11-4[1]
Molecular Formula	C <sub>24</sub> H <sub>10</sub> Br <sub>2</sub> O <sub>2</sub>

It is crucial to note that a separate CAS number, 59855-05-9, was also identified during the search process. However, this corresponds to 4-(5-Pentyl-2-pyrimidinyl)benzonitrile, a compound with a distinctly different structure and classification, and is not associated with any Colour Index number found in our investigation.

## A Note on Chemical Abstract Service (CAS) Numbers and Colour Index (C.I.) Numbers

The Chemical Abstracts Service (CAS) assigns a unique numerical identifier to every chemical substance, facilitating unambiguous identification in literature and databases. Similarly, the Colour Index International provides a standardized system for classifying and identifying dyes and pigments. The absence of C.I. 59855 from these comprehensive databases strongly indicates that it is not a valid identifier.

Researchers encountering this number are advised to verify the accuracy of the C.I. number from its original source. It is possible that the number is a typographical error or an internal, non-standard identifier. In such cases, cross-referencing with other known properties of the substance, such as its common name, chemical structure, or spectroscopic data, will be essential for accurate identification.

Due to the inability to identify a specific compound corresponding to C.I. 59855, the creation of an in-depth technical guide with experimental protocols and signaling pathway diagrams as requested is not feasible at this time. We recommend that researchers and scientists first confirm the correct identifier for the substance of interest before proceeding with further investigation.

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## References

- 1. Registration Dossier - ECHA [[echa.europa.eu](https://echa.europa.eu)]

- To cite this document: BenchChem. [Unraveling the Identity of C.I. 59855: A Case of Mistaken Identity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b415032#c-i-59855-cas-number-and-molecular-formula]

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